

Personal protective equipment for handling Davelizomib

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Compound of Interest

Compound Name: Davelizomib

Cat. No.: B12390117

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Essential Safety and Handling Guide for Davelizomib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Davelizomib**, a potent proteasome inhibitor with antineoplastic properties. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

When handling **Davelizomib**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or ingestion.^{[1][2]} The following table summarizes the required PPE.

PPE Category	Item	Specifications & Usage
Eye Protection	Safety Goggles with Side-Shields	Must meet OSHA 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over safety glasses if there is a risk of splashing.[1]
Hand Protection	Protective Gloves	Two pairs of chemotherapy-rated gloves are recommended.[3] Disposable nitrile gloves offer good short-term protection against a range of chemicals.[4] Always consult the glove manufacturer's chemical resistance guide for specific compatibility.
Body Protection	Impervious Gown/Lab Coat	A gown demonstrated to be resistant to permeability by hazardous drugs is required.[3] Lab coats should be buttoned and fit properly to cover as much skin as possible.[4]
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area or with appropriate exhaust ventilation, such as a chemical fume hood, is crucial to avoid dust and aerosol formation.[2] If engineering controls are not sufficient, a NIOSH-approved respirator (e.g., N95) is necessary.[3]

II. Handling and Storage Procedures

A. Engineering Controls:

- Work with **Davelizomib** should be conducted in a designated area with appropriate exhaust ventilation, such as a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- Ensure that safety showers and eyewash stations are readily accessible.[\[2\]](#)

B. Handling:

- Avoid the formation of dust and aerosols during handling.[\[1\]](#)[\[2\]](#)
- Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale the compound.[\[1\]](#)

C. Storage:

- Store **Davelizomib** in a tightly sealed container in a cool, well-ventilated area.
- Recommended storage is at -20°C for long-term stability (months to years) and 0-4°C for short-term storage (days to weeks).[\[5\]](#)
- Keep the compound away from direct sunlight and sources of ignition.[\[2\]](#)

III. Accidental Release and Disposal Plan

A. Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear all required personal protective equipment before addressing a spill. Avoid creating dust.[\[1\]](#)
- Containment and Clean-up: Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[\[1\]](#) Avoid dry sweeping which can generate dust; instead, use a method that minimizes dust formation.
- Environmental Precautions: Prevent the release of **Davelizomib** into the environment. Do not allow it to enter drains, water courses, or the soil.[\[2\]](#)

B. Disposal:

- Dispose of **Davelizomib** and any contaminated materials (e.g., gloves, gowns, cleaning materials) as hazardous waste in accordance with all applicable federal, state, and local regulations.
- Empty containers should be treated as hazardous waste and disposed of accordingly.^[1]

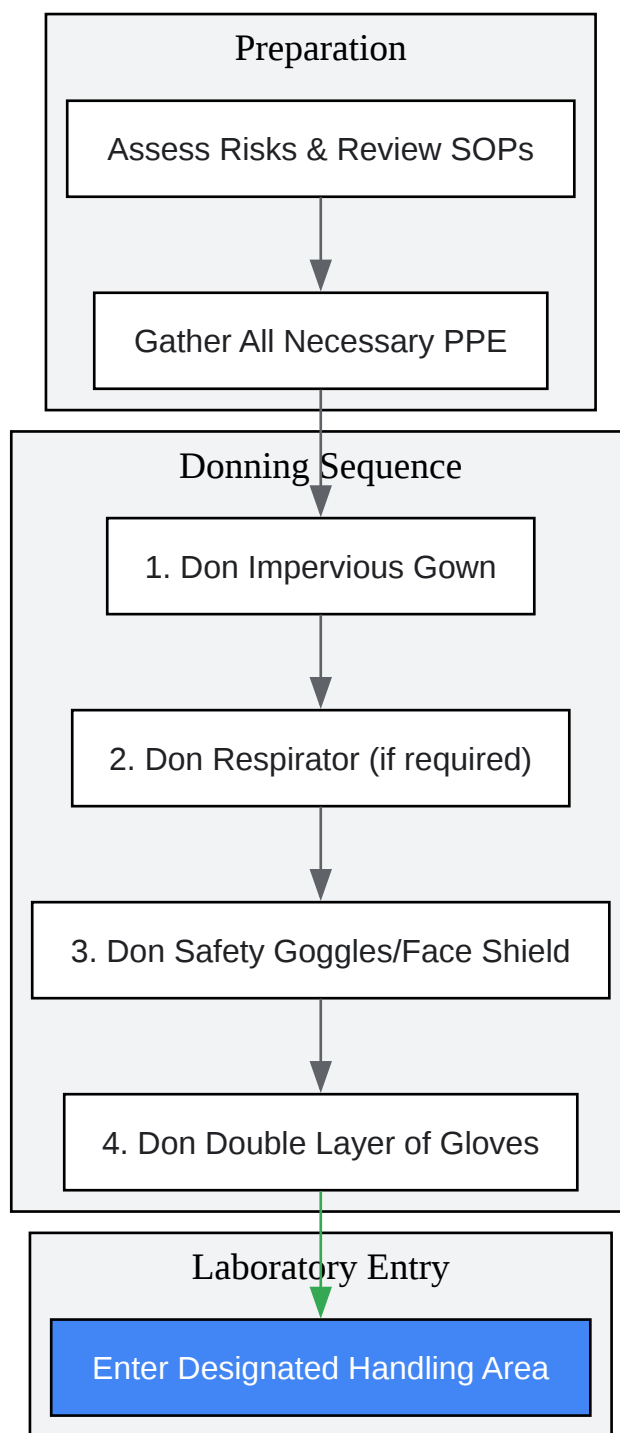
IV. First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention. ^[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur. ^[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention if symptoms occur. ^[1]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur. ^[1]

V. Davelizomib Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₆ BF ₂ N ₃ O ₇ ^{[5][6]}
Molecular Weight	481.3 g/mol ^[6]
Appearance	Solid (assumed)
CAS Number	2409841-51-4 ^{[5][6]}

VI. Visual Workflow for Donning PPE



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Caption: PPE Donning Sequence for Handling **Davelizomib**.

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